

# Essential Safety and Operational Guide for Handling 2-Aminothiophenol

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## Compound of Interest

Compound Name: 2-Aminothiophenol

Cat. No.: B119425

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Aminothiophenol**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

## Hazard Summary

**2-Aminothiophenol** is a hazardous chemical that poses several risks. It is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][2][3] It is also harmful if swallowed.[2][4] The substance is known to be toxic to aquatic life with long-lasting effects.[2] It is a combustible liquid and may form explosive mixtures with air upon intense heating.[3][4] In case of a fire, thermal decomposition can lead to the release of irritating gases and toxic fumes, including nitrogen oxides, carbon monoxide, carbon dioxide, and sulfur oxides.[4][5]

## Physical and Chemical Properties

A summary of key quantitative data for **2-Aminothiophenol** is provided below for easy reference.

Property	Value	Source
Synonyms	2-Aminobenzenethiol, 2-Mercaptoaniline	[4][5]
Molecular Formula	C6H7NS	[1][5]
Molecular Weight	125.19 g/mol	[1][5]
Appearance	Clear yellow to amber liquid	[1][6]
Melting Point	16-26 °C (61-79 °F)	[5][7]
Boiling Point	234 °C (453 °F) at 760 mmHg	[5]
Flash Point	79 °C (174.2 °F)	[5][7]
Density	1.17 g/mL at 25 °C	[1][7]
Storage Class	8A - Combustible, corrosive hazardous materials	[3][7]

## Operational Plan: Handling and Disposal

A systematic approach is crucial when working with **2-Aminothiophenol**. The following sections provide a step-by-step guide from preparation to disposal.

### Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against exposure.

- **Eye and Face Protection:** Wear tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[5][6] A faceshield (minimum 8 inches) is also recommended for maximum protection.[2]
- **Skin Protection:** Chemical-impermeable gloves must be worn.[6] Always inspect gloves before use and use a proper removal technique to avoid skin contact.[2] Wear appropriate protective clothing, such as a fire/flame resistant and impervious lab coat, to prevent skin exposure.[5][6]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator with a suitable filter (e.g., type ABEK, EN14387) is necessary.[6][7] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[5]
- Footwear: Closed-toed shoes are mandatory. For spills or large-scale work, chemical-resistant boots with a steel toe and shank are recommended.[8]

## Safe Handling Procedures

Adherence to safe handling practices in a controlled environment is essential.

- Ventilation: Always handle **2-Aminothiophenol** in a well-ventilated area or under a chemical fume hood.[4][5]
- Inert Atmosphere: This chemical is air-sensitive.[5] It is recommended to handle and store it under an inert atmosphere.[4][5]
- Avoiding Contamination: Do not breathe vapors or mists.[2][5] Avoid contact with eyes, skin, and clothing.[5][6] After handling, wash hands thoroughly.[2][3]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[2][5] Use non-sparking tools to prevent fire caused by electrostatic discharge.[5][6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area designated as a corrosives area.[4][5][6] Keep away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[4]

## Emergency Procedures

Immediate and appropriate action is critical in an emergency.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[4] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[4]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[5] Seek immediate medical attention.[5]
- Inhalation: Move the person to fresh air.[2] If breathing is difficult, give oxygen.[5] If the person is not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation.[4][5] Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting.[2] If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water.[2][5] Never give anything by mouth to an unconscious person.[5] Call a physician or Poison Control Center immediately.[6]
- Spills: Evacuate personnel to a safe area.[6] Remove all sources of ignition.[5] Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal.[5] Use spark-proof tools and ensure adequate ventilation.[5] Do not let the chemical enter drains.[6]

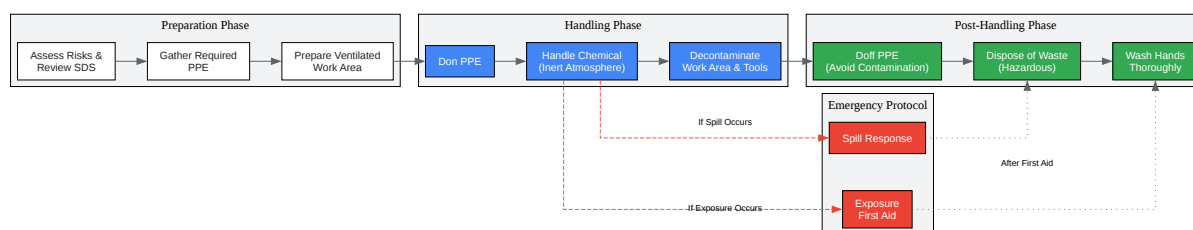
## Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations.[5]
- Disposal Method: The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[6] Do not discharge into sewer systems or contaminate water, foodstuffs, or feed.[6]
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[6] Alternatively, puncture the packaging to make it unusable and dispose of it in a sanitary landfill.[6] Dispose of contaminated gloves and clothing as unused product.[2]

## Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **2-Aminothiophenol**, from preparation to waste disposal.



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Caption: Workflow for the safe handling of **2-Aminothiophenol**.

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